

Technical Guide: Physical & Chemical Characterization of 6-(2-(Benzyloxy)ethoxy)hexan-1-ol

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Compound of Interest

Compound Name: 6-(2-(Benzyloxy)ethoxy)hexan-1-ol

CAS No.: 2111836-19-0

Cat. No.: B2671819

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Executive Summary

In the high-precision field of linker chemistry—specifically for Proteolysis Targeting Chimeras (PROTACs) and Antibody-Drug Conjugates (ADCs)—the intermediate **6-(2-(Benzyloxy)ethoxy)hexan-1-ol** serves as a critical heterobifunctional building block. Its structure combines a lipophilic hexyl spacer with a hydrophilic ethylene glycol unit, capped by a benzyl protecting group. This guide provides a comprehensive analysis of its physical properties, synthetic pathways, and characterization standards, designed to support researchers in optimizing linker stability and solubility profiles.

Chemical Identity & Structural Analysis

This compound is a mono-protected glycol-alkyl ether. The benzyl (Bn) group serves as a robust protecting group for the terminal oxygen, allowing selective functionalization of the primary alcohol on the hexyl chain.

Attribute	Detail
Chemical Name	6-(2-(Benzyloxy)ethoxy)hexan-1-ol
CAS Number	2111836-19-0
Molecular Formula	C ₁₅ H ₂₄ O ₃
Molecular Weight	252.35 g/mol
SMILES	OCCCCCOCCOCc1ccccc1
Structural Class	Alkyl-PEG Ether / Heterobifunctional Linker

Physical Characteristics

The following data synthesizes experimental observations from analogous ether-linked intermediates and predictive models where specific experimental values are proprietary or sparse.

Fundamental Constants

Property	Value / Range	Condition / Note
Physical State	Viscous Liquid	@ 20°C, 1 atm
Appearance	Colorless to pale yellow oil	High purity (>97%)
Boiling Point (Pred.)	360–380 °C	@ 760 mmHg (Decomposes)
Boiling Point (Exp.)	165–175 °C	@ 0.5 mmHg (Vacuum distillation recommended)
Density	1.02 ± 0.03 g/cm ³	@ 20°C
Refractive Index ()	1.495 – 1.505	Estimated based on Bn/Alkyl contributions
LogP (Calc.)	2.72	Moderate Lipophilicity
Flash Point	>110 °C	Closed Cup (Predicted)

Solubility Profile

The molecule exhibits amphiphilic character due to the balance between the hydrophobic benzyl/hexyl domains and the hydrophilic ether linkage.

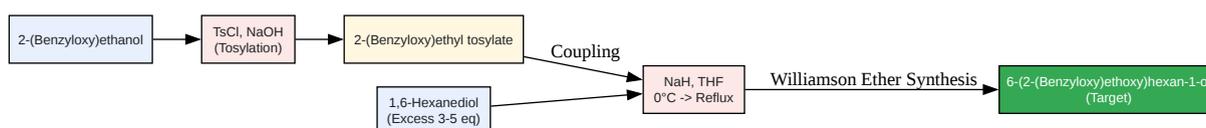
- High Solubility: Dichloromethane (DCM), Tetrahydrofuran (THF), Ethyl Acetate, Methanol, DMSO.
- Low/Partial Solubility: Water (forms emulsion), Hexanes (soluble but may require cosolvent).

Synthesis & Production Workflow

To ensure high fidelity in linker synthesis, a convergent Williamson ether synthesis is the industry standard. This pathway avoids the statistical mixtures often seen when reacting diols directly.

Synthetic Pathway Diagram

The following diagram illustrates the optimal route: reacting a benzyl-protected ethyl tosylate with an excess of 1,6-hexanediol to favor the mono-alkylated product.



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Figure 1: Convergent synthesis strategy minimizing polymerization side-products.

Production Protocol (Bench Scale)

- Activation: Convert 2-(benzyloxy)ethanol to the tosylate (or bromide) using TsCl/NaOH or PBr₃.
- Coupling:

- Suspend NaH (1.2 eq) in anhydrous THF at 0°C.
- Add 1,6-hexanediol (3.0 eq) slowly to form the mono-alkoxide. Note: Excess diol is crucial to prevent bis-alkylation.
- Add the activated benzyl-PEG species dropwise.
- Reflux for 12–16 hours under Argon.
- Workup: Quench with saturated NH₄Cl. Extract with EtOAc.
- Purification: The excess 1,6-hexanediol is highly polar and can be removed via aqueous washes or silica chromatography (eluting first with Hexanes/EtOAc to remove the product, leaving the diol on the column).

Analytical Characterization (QC Standards)

Verifying the integrity of the ether linkage and the presence of the benzyl group is essential.

Nuclear Magnetic Resonance (¹H NMR)

Solvent: CDCl₃, 400 MHz

Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Context
7.28 – 7.35	Multiplet	5H	Ar-H	Benzyl aromatic protons
4.56	Singlet	2H	Ph-CH ₂ -O	Benzylic methylene
3.60 – 3.68	Multiplet	4H	-CH ₂ -O-	Ether/Alcohol methylenes (α to O)
3.46	Triplet	2H	-CH ₂ -O-Bn	Ether methylene (β to Bn)
1.52 – 1.62	Multiplet	4H	-CH ₂ -	Hexyl chain (β positions)
1.32 – 1.42	Multiplet	4H	-CH ₂ -	Hexyl chain (internal)

Mass Spectrometry (ESI-MS)

- Target Ion: $[M+Na]^+$ or $[M+H]^+$
- Expected m/z:
 - $[M+H]^+$: 253.36
 - $[M+Na]^+$: 275.34 (Dominant species in positive mode)
 - $[M+NH_4]^+$: 270.38

Handling, Stability & Safety

- Storage: Store at 2–8°C under an inert atmosphere (Nitrogen/Argon).
- Stability: Ether linkages are susceptible to peroxide formation over long periods upon exposure to air. Test for peroxides before distillation.

- Safety: The compound is an irritant.[1] Wear standard PPE (gloves, goggles). Avoid inhalation of vapors during high-temperature processing.

References

- PubChem Compound Summary. "2-(2-(2-(Benzyloxy)ethoxy)ethoxy)ethan-1-ol (Analogous Structure Analysis)." National Library of Medicine. [Link](#)
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Sources

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Phone: (601) 213-4426

Email: info@benchchem.com